Application Note & Protocol: High-Purity Isolation and Purification of 2-Methoxy-carbanilide

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Compound of Interest

Compound Name:	*Carbanilide, 2-methoxy-*
CAS No.:	*13142-82-0*
Cat. No.:	*B084898*

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Introduction

2-Methoxy-carbanilide, systematically known as 1-(2-methoxyphenyl)-3-phenylurea, is a disubstituted urea derivative that serves as a valuable intermediate in organic synthesis and drug discovery. The precise arrangement of its methoxy and phenylurea functionalities makes it a key building block for more complex molecules, including potential pharmaceutical agents. As with any active pharmaceutical ingredient (API) or advanced intermediate, achieving high purity is not merely a goal but a stringent requirement. The presence of unreacted starting materials, side-products, or process-related impurities can significantly impact the yield, safety, and efficacy of downstream products.

This guide provides a comprehensive framework for researchers, medicinal chemists, and process development scientists to effectively isolate and purify 2-methoxy-carbanilide. Moving beyond a simple recitation of steps, this document elucidates the scientific rationale behind each technique, offering a multi-step strategy that progresses from initial crude product isolation to a final, highly polished compound. The protocols herein are designed to be self-

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validating, incorporating analytical checkpoints to ensure purity and identity are rigorously controlled throughout the workflow.

Compound Profile: Physicochemical Properties

A thorough understanding of the physicochemical properties of 2-methoxy-carbanilide is fundamental to designing an effective purification strategy. These properties dictate the choice of solvents for recrystallization, the mobile phase for chromatography, and the appropriate analytical techniques for characterization.

Property	Value	Source / Rationale
IUPAC Name	1-(2-methoxyphenyl)-3-phenylurea	PubChem[1]
Synonyms	2-Methoxycarbanilide, N-(2-Methoxyphenyl)-N'-phenylurea	PubChem[1]
CAS Number	13142-82-0	PubChem[1]
Molecular Formula	$C_{14}H_{14}N_2O_2$	PubChem[1]
Molecular Weight	242.27 g/mol	PubChem[1]
Appearance	White to off-white solid	Inferred from related carbanilides[2]
Melting Point	Not reported; likely >150°C	Estimated based on analogous ureas[3]
Solubility	Low in water; sparingly soluble in alcohols; moderately soluble in polar aprotic solvents (DMSO, DMF).	Based on urea derivatives and carbanilide[2][3][4]

Synthetic Landscape and Potential Impurities

The most direct synthesis of 2-methoxy-carbanilide involves the reaction of 2-methoxyaniline with phenyl isocyanate. While efficient, this route can generate several predictable impurities that must be removed.

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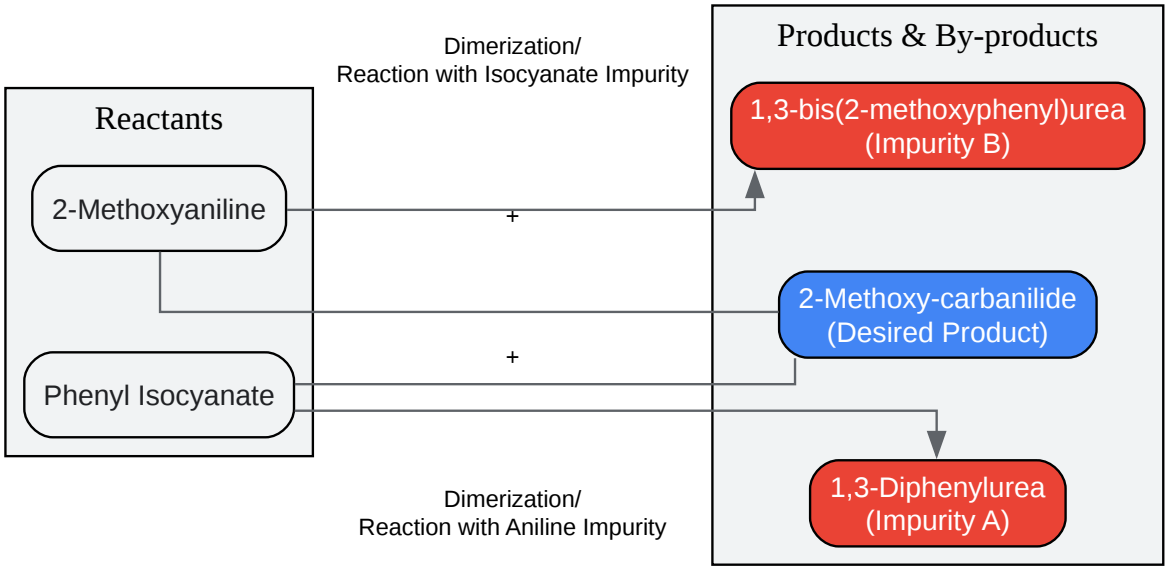

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Caption: Synthesis of 2-Methoxy-carbanilide and major impurities.

The primary impurities arise from unreacted starting materials and symmetrical side reactions:

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Impurity Name	Structure	Molecular Weight (g/mol)	Origin
2-Methoxyaniline	C_7H_9NO	123.15	Unreacted starting material
Phenyl Isocyanate	C_7H_5NO	119.12	Unreacted starting material
Impurity A: 1,3-Diphenylurea	$C_{13}H_{12}N_2O$	212.25	Reaction of phenyl isocyanate with aniline impurity, or self-reaction.[5]
Impurity B: 1,3-bis(2-methoxyphenyl)urea	$C_{15}H_{16}N_2O_3$	272.30	Reaction of 2-methoxyaniline with an isocyanate derived from itself.

Integrated Purification Workflow

A robust purification strategy employs orthogonal techniques to remove impurities with different physicochemical properties. The recommended workflow is a sequential process, moving from bulk purification to fine polishing, with analytical verification at each stage.

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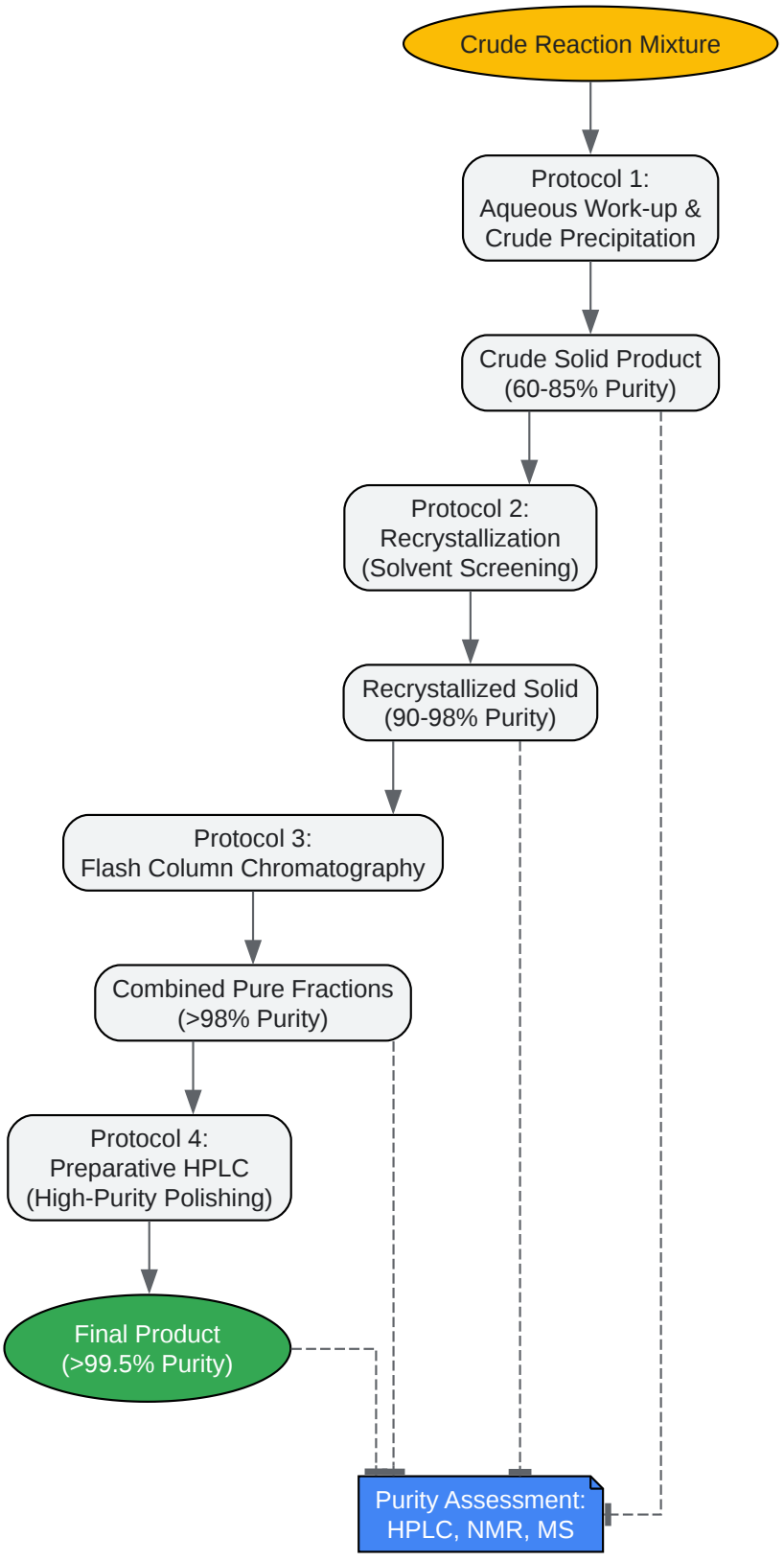

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Caption: Multi-step workflow for purifying 2-Methoxy-carbanilide.

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Detailed Experimental Protocols

Protocol 1: Initial Isolation from Crude Reaction Mixture

- Causality: This step aims to precipitate the crude product from the reaction solvent and remove highly polar or water-soluble impurities. The choice of anti-solvent (e.g., water or heptane) is critical and depends on the reaction solvent used (e.g., THF, DCM).
- Methodology:
  - Cool the completed reaction mixture to room temperature.
  - Slowly pour the reaction mixture into a beaker containing a vigorously stirred anti-solvent (e.g., 10 volumes of cold water).
  - A precipitate should form. Continue stirring for 30-60 minutes to ensure complete precipitation.
  - Isolate the solid product by vacuum filtration using a Buchner funnel.
  - Wash the filter cake sequentially with water (2 x 3 volumes) and then a non-polar solvent like cold hexanes (2 x 2 volumes) to remove residual starting materials.
  - Dry the crude solid under vacuum at 40-50°C until a constant weight is achieved.
  - Checkpoint: Analyze the crude solid by analytical HPLC to determine the initial purity and identify the major impurities.

Protocol 2: Purification by Recrystallization

- Causality: Recrystallization is a powerful technique for removing impurities that have different solubility profiles from the desired compound.[6] A successful recrystallization relies on selecting a solvent (or solvent pair) that dissolves the compound when hot but provides low solubility when cold, allowing for the formation of pure crystals upon cooling while impurities remain in the mother liquor.[7]
- Solvent Screening:

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- The ideal solvent should provide a high-yield recovery of pure crystals. A preliminary screen is essential.

Solvent/System	Boiling Point (°C)	Rationale
Ethanol (or Isopropanol)	78 (82)	Good general solvent for urea-type compounds. Often used for recrystallizing carbanilides. [2]
Ethyl Acetate	77	Medium polarity solvent, good for dissolving the compound while hot.
Toluene	111	Higher boiling point allows for a wider temperature gradient.
Ethyl Acetate / Hexanes	N/A	A two-solvent system. Dissolve in minimal hot ethyl acetate, then add hexanes as an anti-solvent until turbidity appears. [6]
Ethanol / Water	N/A	A two-solvent system. Dissolve in minimal hot ethanol, then add water dropwise until the solution becomes cloudy.

- Methodology (Single-Solvent):
  - Place the crude 2-methoxy-carbanilide in an Erlenmeyer flask with a stir bar.
  - Add a minimal amount of the selected solvent (e.g., ethanol) to just cover the solid.
  - Heat the mixture on a hot plate with stirring. Add the solvent in small portions until the solid completely dissolves. Avoid adding excessive solvent.
  - If insoluble impurities are present, perform a hot filtration to remove them.[6]

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- Remove the flask from the heat, cover it, and allow it to cool slowly to room temperature. Slow cooling is critical for forming large, pure crystals.[6]
- Once at room temperature, place the flask in an ice bath for at least 1 hour to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, washing with a small amount of the cold recrystallization solvent.
- Dry the crystals under vacuum.
- Checkpoint: Analyze the purified solid and the mother liquor by HPLC to assess the efficiency of the purification. Purity should be significantly improved (>95%).

Protocol 3: Purification by Flash Column Chromatography

- Causality: When recrystallization is insufficient to remove closely related impurities (e.g., symmetrical ureas), flash chromatography provides superior separation based on differential adsorption to a stationary phase.[8] For 2-methoxy-carbanilide, normal-phase chromatography on silica gel is effective, as the urea functionality provides sufficient polarity for retention.
- Methodology (Normal-Phase):
  - Stationary Phase: Silica gel (40-63 µm particle size).
  - Mobile Phase: A gradient of Ethyl Acetate (EtOAc) in Hexanes. A typical starting point is a gradient from 10% to 50% EtOAc. Determine the optimal solvent system first by Thin Layer Chromatography (TLC).
  - Sample Preparation: Dissolve the recrystallized product in a minimal amount of dichloromethane (DCM) or the initial mobile phase. Alternatively, perform a dry-loading by adsorbing the compound onto a small amount of silica gel.
  - Packing: Pack the column with silica gel as a slurry in the initial, low-polarity mobile phase (e.g., 10% EtOAc/Hexanes).

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- Loading: Carefully load the prepared sample onto the top of the silica bed.
- Elution: Begin elution with the mobile phase, gradually increasing the polarity (the percentage of EtOAc). Collect fractions throughout the run.
- Monitoring: Monitor the fractions by TLC or HPLC to identify those containing the pure product.
- Isolation: Combine the pure fractions and remove the solvent under reduced pressure using a rotary evaporator.
- Checkpoint: Analyze the combined product by HPLC. Purity should now be >98%.

Protocol 4: High-Purity Polishing by Preparative HPLC

- Causality: For applications requiring the highest purity (>99.5%), such as for an analytical standard or in late-stage drug development, preparative reverse-phase HPLC is the ultimate polishing step. It separates residual impurities that are structurally very similar to the target compound.[9]
- Recommended Starting Conditions:

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Parameter	Recommendation	Rationale
Column	C18, 5-10 µm particle size	Standard for reverse-phase separation of moderately polar organic molecules.[10]
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA) or Formic Acid	Acid modifier improves peak shape for urea compounds.[11]
Mobile Phase B	Acetonitrile + 0.1% TFA or Formic Acid	Standard organic modifier for reverse-phase HPLC.
Gradient	30-70% B over 30 minutes (adjust based on analytical run)	A broad gradient to ensure elution of the compound and separation from impurities.
Detection	UV at ~254 nm or 270 nm	Aromatic rings provide strong UV absorbance for detection.
Flow Rate	Dependent on column diameter (e.g., 20 mL/min for a 21.2 mm ID column)	

- Methodology:
  - Develop an analytical HPLC method first to determine the retention time of the product and its separation from impurities.[12]
  - Dissolve the material from Protocol 3 in a minimal amount of a suitable solvent (e.g., DMSO, or Mobile Phase A/B mixture).
  - Filter the sample solution through a 0.45 µm filter before injection to protect the column.
  - Perform the injection onto the equilibrated preparative HPLC system.
  - Collect fractions corresponding to the main product peak.
  - Analyze the collected fractions by analytical HPLC to confirm purity before combining.

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- Combine the pure fractions. Most of the acetonitrile can be removed by rotary evaporation.
- Lyophilize (freeze-dry) the remaining aqueous solution to obtain the final product as a pure, fluffy solid.
- Final Checkpoint: Perform a full characterization of the final product to confirm identity and quantify purity (>99.5%).

Purity Assessment and Final Characterization

A combination of analytical techniques is required to unequivocally confirm the purity and structural identity of the final 2-methoxy-carbanilide.

- Analytical HPLC: The primary method for quantitative purity assessment. A high-resolution column should be used to confirm the absence of any detectable impurities.[13]
- ^{1}H NMR Spectroscopy: Provides structural confirmation. Expected signals include a singlet for the methoxy group (~3.8 ppm), distinct multiplets for the two aromatic rings, and two broad singlets for the N-H protons.
- Mass Spectrometry (MS): Confirms the molecular weight. Expect to see the molecular ion peak $[M+H]^+$ at m/z 243.11.[1]
- FT-IR Spectroscopy: Confirms functional groups. Key stretches include N-H (~3300 cm^{-1}) and the urea carbonyl (C=O) (~1650 cm^{-1}).[1][3]
- Differential Scanning Calorimetry (DSC): For material with >98% purity, DSC can provide a highly accurate purity value by analyzing the melting point depression.[13][14]

Conclusion

The successful isolation and purification of 2-methoxy-carbanilide to a high degree of purity is readily achievable through a systematic and multi-faceted approach. By combining a logical sequence of bulk precipitation, recrystallization, and chromatographic methods, researchers can effectively remove both process-related and starting material impurities. Each step in the workflow serves a specific purpose, and the integration of analytical checkpoints ensures that the desired purity is achieved and verified. This comprehensive guide provides the necessary

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protocols and scientific rationale to empower scientists in producing high-quality 2-methoxy-carbanilide for demanding research and development applications.

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